

Technical Whitepaper: Chromozym U – Physicochemical Properties and Assay Optimization

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Compound of Interest

Compound Name: *Chromozym U*

Cat. No.: *B12056430*

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Executive Summary

Chromozym U (Benzoyl- β -alanyl-glycyl-L-arginine-4-nitranilide acetate) is a synthetic chromogenic substrate designed for the specific determination of Urokinase-type Plasminogen Activator (uPA) activity.^{[1][2]} Unlike macromolecular substrates (e.g., plasminogen) that require coupled assays, **Chromozym U** allows for the direct kinetic measurement of uPA amidolytic activity. Upon enzymatic cleavage, the substrate releases 4-nitraniline (pNA), a yellow chromophore quantifiable at 405 nm. This guide provides a standardized framework for its reconstitution, storage, and application in high-throughput drug screening and enzymatic kinetics.

Part 1: Chemical Identity & Physicochemical Properties

Chemical Structure and Nomenclature

Chromozym U mimics the specific cleavage site of uPA's natural substrate, plasminogen. The synthetic peptide sequence positions an Arginine residue at the P1 site, essential for serine

protease recognition.

- Common Name: **Chromozym U**^{[2][3][4]}
- Chemical Name: Benzoyl-
-alanyl-glycyl-L-arginine-4-nitranilide acetate
- Abbreviation: Bz-
-Ala-Gly-Arg-pNA
- CAS Number: 100-01-6 (Note: This often refers to the p-nitroaniline moiety; the specific peptide salt is proprietary to Roche/Pentapharm but chemically defined as above).

Molecular Weight and Formula

- Molecular Weight (MW): 586.6 Da (as the acetate salt)
- Empirical Formula:
(approximate for the salt form)

Solubility Profile

Chromozym U is a hydrophilic peptide salt, rendering it highly soluble in aqueous solvents.

- Solubility (Water): Soluble up to 20 mM in deionized water.
- Solubility (Buffers): Compatible with Tris-HCl, Phosphate, and Glycine buffers.
- Solvent Recommendation: Reconstitute initially in double-distilled water (ddH₂O) to create a concentrated stock solution before diluting into the reaction buffer. Avoid reconstituting directly in high-salt buffers to prevent potential "salting out" effects during long-term storage.

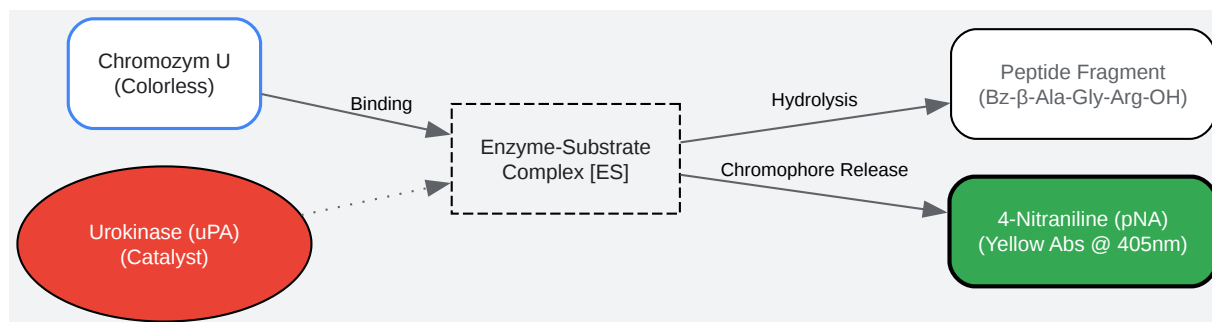
Part 2: Mechanism of Action

The assay relies on the amidolytic activity of Urokinase (EC 3.4.21.73). The enzyme hydrolyzes the amide bond between the C-terminal Arginine and the 4-nitraniline group.

Reaction Stoichiometry:

The rate of p-nitraniline formation is directly proportional to the enzymatic activity of uPA and is monitored spectrophotometrically.

Visualization: Enzymatic Hydrolysis Pathway



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Figure 1: Mechanism of **Chromozym U** hydrolysis by Urokinase, yielding the detectable chromophore pNA.

Part 3: Preparation & Storage Protocols[5]

Stock Solution Preparation

To ensure assay reproducibility, prepare a concentrated stock solution rather than weighing small amounts for every experiment.

- Weighing: Weigh 5.87 mg of **Chromozym U** powder.
- Solubilization: Dissolve in 2.0 mL of sterile double-distilled water (ddH₂O).
- Concentration: This yields a 5 mM stock solution.
- Mixing: Vortex gently until the powder is completely dissolved. Avoid excessive foaming.

Storage and Stability[5]

- Lyophilized Powder: Stable at 2–8°C until the expiration date. Keep desiccated.

- Reconstituted Stock (5 mM):
 - 2–8°C: Stable for approximately 4 weeks.^{[5][6]}
 - -20°C: Stable for 6 months. Aliquot into single-use volumes (e.g., 100 µL) to avoid freeze-thaw cycles.

Part 4: Assay Application & Optimization

Standard Assay Protocol (Direct Method)

This protocol is optimized for a standard 1 cm cuvette or a 96-well microplate (adjust volumes proportionally).

Reagents:

- Buffer: 50 mM Tris-HCl, pH 8.8, 0.1% PEG-8000 (or BSA) to prevent enzyme adsorption.
- Substrate: 5 mM **Chromozym U** stock.
- Sample: Urokinase solution (approx. 10–1000 IU/mL).

Workflow:

- Pre-incubation: Pipette 0.10 mL of Urokinase sample and 0.80 mL of Buffer into the cuvette/well. Incubate at 37°C for 5 minutes to reach thermal equilibrium.
- Initiation: Add 0.10 mL of **Chromozym U** stock (Final concentration: 0.5 mM).
- Measurement: Mix immediately and record absorbance at 405 nm for 5–10 minutes.
- Calculation: Determine

from the linear portion of the curve.

Calculation of Activity

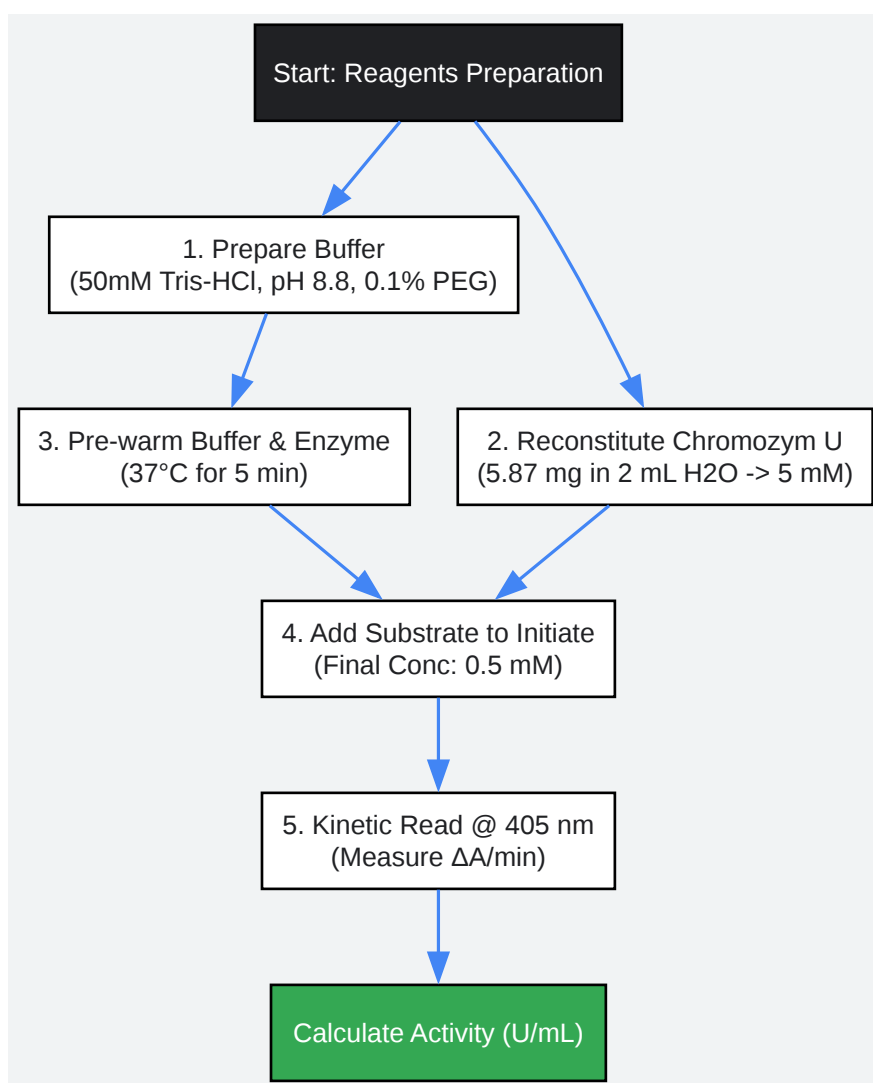
Activity (

) is calculated using the extinction coefficient of p-nitraniline (

).

- : Total reaction volume (mL)
- : Volume of enzyme sample (mL)
- : Light path length (cm) (1 cm for cuvettes; ~0.6 cm for 200 μ L in 96-well plates)

Visualization: Assay Workflow



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Figure 2: Step-by-step workflow for the quantification of Urokinase activity using **Chromozym U**.

Part 5: Troubleshooting & Optimization

Issue	Possible Cause	Corrective Action
High Background Absorbance	Spontaneous hydrolysis of substrate	Check stock solution quality. If (blank), discard and prepare fresh stock. Store at lower pH (4-5) if keeping for long periods, then dilute into assay buffer.
Non-Linear Kinetics	Substrate depletion or Enzyme instability	Dilute the enzyme sample. Ensure of substrate is consumed during the measurement window. Add BSA or PEG to buffer to stabilize uPA.
Precipitation	High salt concentration or pH shock	Dissolve Chromozym U in water first, not directly in high-salt buffer. Ensure assay pH is within 8.2–8.8.
Low Sensitivity	Substrate concentration	The for uPA/Chromozym U is typically in the range of 0.2–0.4 mM. Ensure final concentration is saturating (e.g., 0.5 mM).

References

- Roche CustomBiotech.Chromozym TRY and General Chromozym Properties. (General reference for Chromozym family physicochemical handling).
- Sigma-Aldrich.Chromozym TH Product Information (Analogous handling for pNA substrates). [5] (Provides extinction coefficients and buffer formulations).

- ChemicalBook.**Chromozym U** Chemical Properties and Molecular Weight. (Confirmation of MW 586.6 and chemical name).
- Selleckchem.Protease Assay Protocols and Buffer Conditions. (Buffer optimization for serine proteases).
- National Institutes of Health (PubMed).Direct fluorescent and chromogenic assays for urokinase. (Validation of direct substrate kinetics).

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